

AWD 12-281 batch purity verification

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Compound Focus: Awd 12-281

CAS No.: 257892-33-4

Cat. No.: S519878

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Purity & Chemical Identity

The table below summarizes the key specification data for **AWD 12-281** (CAS No. 257892-33-4) found in the search results [1] [2].

Parameter	Specification
Documented Purity	99.85% [1]
Molecular Formula	$C_{22}H_{14}Cl_2FN_3O_3$ [1] [2]
Molecular Weight	458.27 g/mol [1]
Storage Condition	-20°C (powder); -80°C in solvent [1] [2]
Supplier	TargetMol (Catalog No. T30232) [1]

Experimental Verification Protocols

While the search results confirm a vendor-provided purity value, independent verification in your lab is essential. Here are standard methodologies for purity analysis.

Method 1: High-Performance Liquid Chromatography (HPLC)

This is the primary method for assessing the purity of organic compounds.

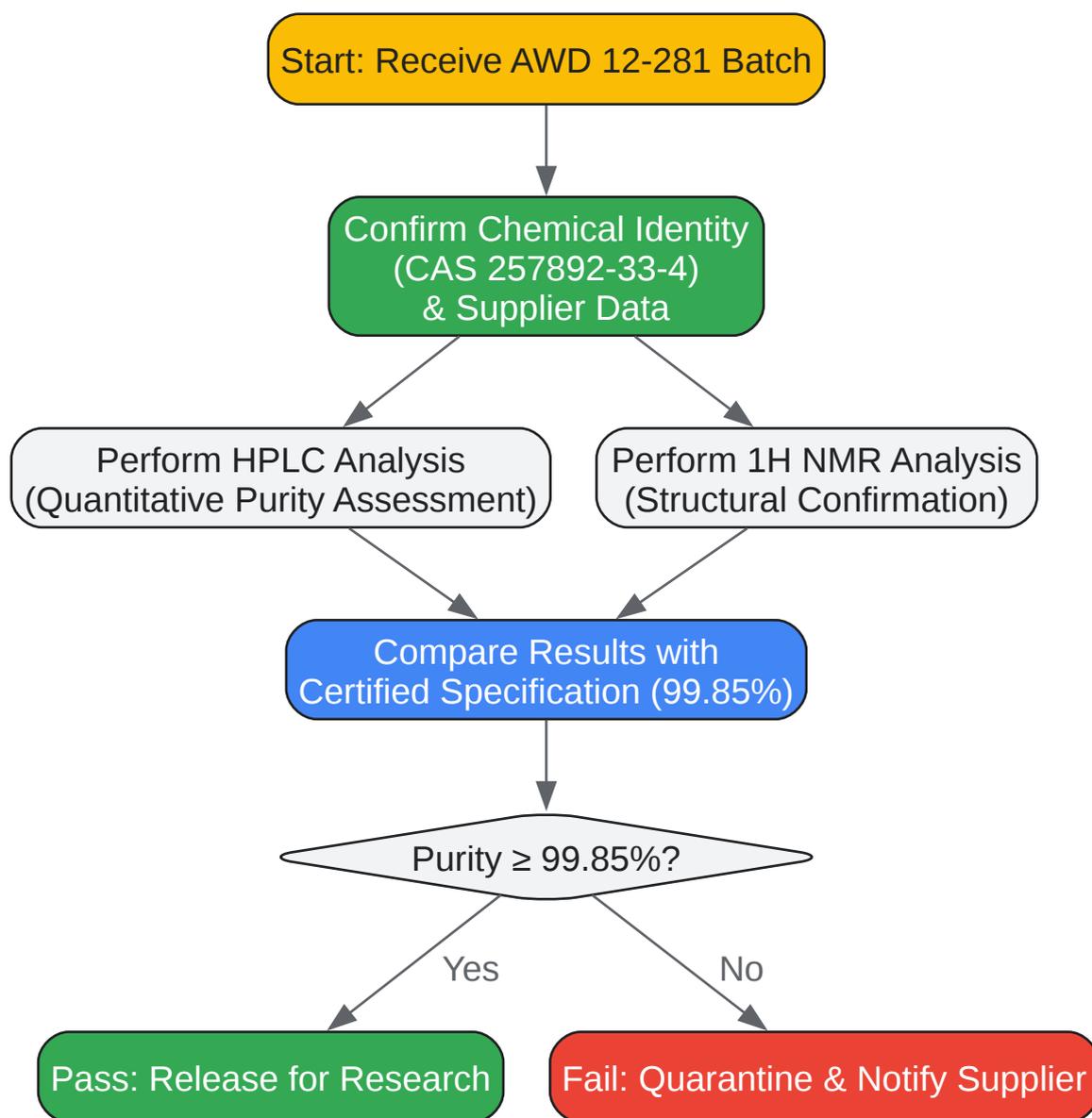
- **Objective:** To determine the percentage of the main compound and identify any organic impurities.
- **Recommended Conditions:**
 - **Column:** C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - **Mobile Phase:** A gradient of water and acetonitrile, both containing 0.1% formic acid or trifluoroacetic acid.
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV-Vis detector at 254 nm (or based on the compound's specific absorbance).
 - **Sample Preparation:** Dissolve the compound in a suitable solvent (e.g., methanol or DMSO) to a concentration of approximately 1 mg/mL.
- **Data Analysis:** The area percentage of the main peak in the chromatogram represents the purity of the sample. Any additional peaks indicate impurities.

Method 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is used as a complementary technique to confirm structural identity and check for stoichiometric impurities.

- **Objective:** To confirm molecular structure and detect proton-containing impurities.
- **Procedure:**
 - Dissolve 1-2 mg of **AWD 12-281** in 0.5-0.6 mL of deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
 - Acquire a ¹H NMR spectrum.
 - Integrate the peaks and ensure they correspond to the expected proton count in the structure. The presence of unexpected peaks or incorrect integrals suggests impurities.

The following diagram outlines the logical workflow for the purity verification process:



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Frequently Asked Questions

Q1: The supplier's analysis shows 99.85% purity. Is further verification necessary before our biological assays? Yes, absolutely. Independent verification is a cornerstone of good scientific practice. The vendor's data is a useful reference, but confirming the purity upon receipt ensures that no degradation occurred during shipping and storage, thereby validating your experimental results.

Q2: What is the most critical parameter to check if the compound's biological activity seems lower than expected? Purity is the first parameter to investigate. A slight degradation can significantly impact potency. Immediately re-run the HPLC analysis on a fresh aliquot from your stock solution and compare the chromatogram with the one from the original batch.

Q3: The NMR spectrum shows small unexpected peaks. What is an acceptable purity level for in vitro assays? For most early-stage in vitro assays, a purity of $\geq 95\%$ is often considered acceptable. The impact of impurities depends on their nature and quantity. If the impurities are identified and deemed non-bioactive, and the main compound's purity is above 95%, you may proceed with caution, noting the observation. For key experiments or publication, a higher purity standard (e.g., $\geq 98\%$) is recommended.

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References

1. AWD 12-281 | PDE [targetmol.com]

2. AWD 12-281 [immunomart.com]

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